

1,1-Bis(allyloxy)octane: Structural Analysis and Technical Specifications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

[Get Quote](#)

Executive Summary

1,1-Bis(allyloxy)octane (CAS: 71617-17-9) is a specialized organic acetal derived from the condensation of octanal and allyl alcohol. Characterized by its bifunctional allylic termini and a lipophilic octyl backbone, this molecule serves as a versatile intermediate in polymer chemistry (as a crosslinker) and organic synthesis (as a masked aldehyde).

This guide provides a rigorous breakdown of its chemical structure, molecular weight derivation, synthetic pathways, and handling protocols, designed for researchers requiring high-fidelity data for experimental design.

Chemical Identity & Structural Analysis[1][2]

Nomenclature and Identifiers

- IUPAC Name: 1,1-Bis(prop-2-en-1-yloxy)octane
- Common Synonyms: Octanal diallyl acetal; 1,1-Diallyloxyoctane
- CAS Registry Number: 71617-17-9[1]

- Molecular Formula:

[1]

Molecular Weight Calculation

The molecular weight is derived from the atomic masses of its constituent elements based on the formula

Element	Count	Atomic Mass (Da)	Subtotal (Da)
Carbon (C)	14	12.011	168.154
Hydrogen (H)	26	1.008	26.208
Oxygen (O)	2	15.999	31.998
Total MW	226.36 g/mol		

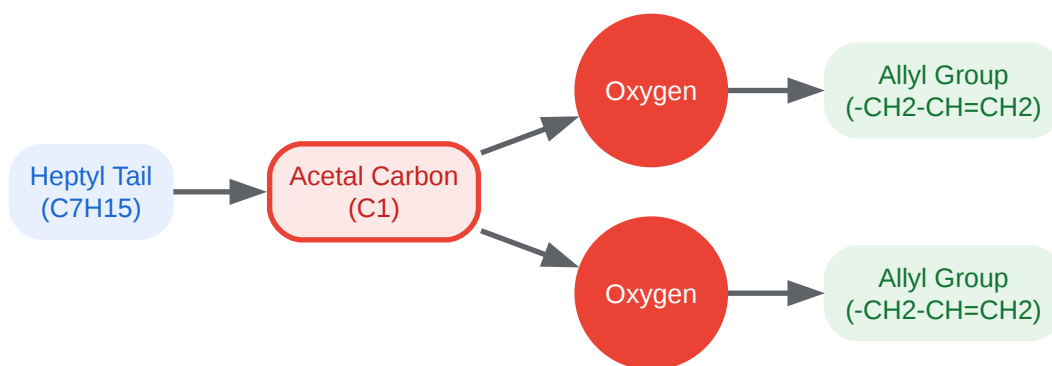
Structural Architecture

The molecule consists of a central acetal carbon (C1 of the octane chain) bonded to:

- A Heptyl chain (), imparting significant lipophilicity.
- A Hydrogen atom.
- Two Allyloxy groups ().[2]

The presence of two terminal alkene groups allows this molecule to function as a crosslinking agent in radical polymerization or as a substrate in olefin metathesis, while the acetal linkage remains sensitive to acid hydrolysis.

Structural Visualization (DOT Diagram)



[Click to download full resolution via product page](#)

Caption: Schematic connectivity of **1,1-Bis(allyloxy)octane** showing the central acetal linkage connecting the lipophilic tail to reactive allyl domains.

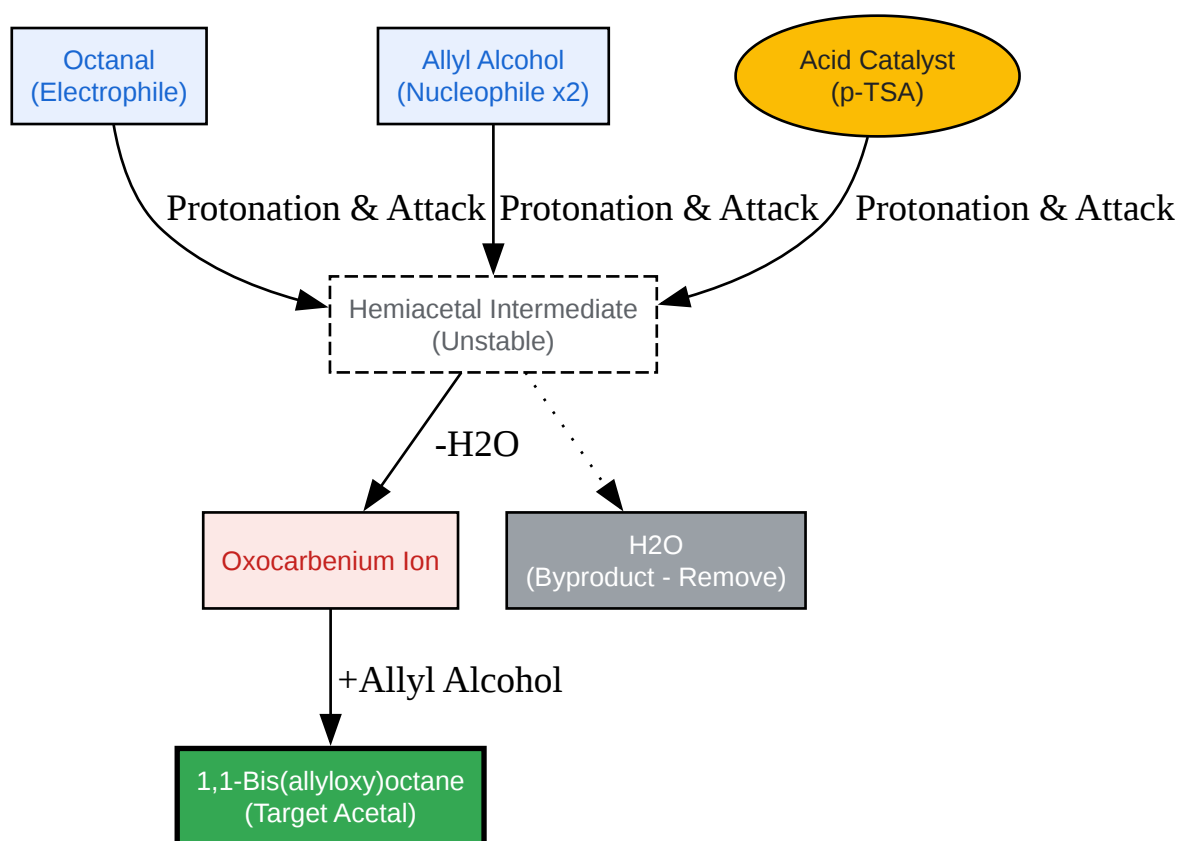
Synthesis & Reaction Mechanism[1]

Synthetic Pathway: Acid-Catalyzed Acetalization

The standard synthesis involves the condensation of Octanal with excess Allyl Alcohol in the presence of an acid catalyst (e.g., p-Toluenesulfonic acid, p-TSA). This is an equilibrium reaction requiring the continuous removal of water (Dean-Stark apparatus or molecular sieves) to drive the reaction to completion.

Reaction Equation:

Mechanism Diagram



[Click to download full resolution via product page](#)

Caption: Stepwise acetalization mechanism. Water removal is critical to prevent hydrolysis of the oxocarbenium intermediate.

Technical Specifications & Properties

Physicochemical Profile[5]

- Physical State: Liquid at room temperature.[3]
- Solubility: Insoluble in water; miscible with common organic solvents (Hexane, DCM, Toluene, Ethanol).
- Stability:
 - Base Stability: High. Stable in basic aqueous media.
 - Acid Stability: Low. Hydrolyzes back to octanal and allyl alcohol in the presence of aqueous acid.

- **Oxidative Stability:**Warning: Bis-allylic ethers are prone to autoxidation. The methylene group adjacent to the oxygen and double bond is activated, leading to peroxide formation upon prolonged exposure to air.

Experimental Characterization (Expected Signals)

For researchers verifying synthesized material, look for these key spectroscopic signatures:

- ¹H NMR (CDCl₃, 400 MHz):
 - ~4.5-4.6 ppm (t, 1H): Acetal methine proton ().
 - ~5.8-6.0 ppm (m, 2H): Internal alkene protons ().
 - ~5.1-5.3 ppm (m, 4H): Terminal alkene protons ().
 - ~4.0-4.1 ppm (d, 4H): Allylic methylene protons ().
 - ~0.88 ppm (t, 3H): Terminal methyl of octyl chain.

Applications in R&D

Crosslinking Monomer

Due to the presence of two allyl groups, **1,1-Bis(allyloxy)octane** acts as a crosslinker in:

- **Thiol-Ene Click Chemistry:** Reacts with multifunctional thiols to form thioether networks.
- **Ring-Closing Metathesis (RCM):** Can form macrocycles if the chain flexibility allows, though intermolecular polymerization is more common.

Acid-Cleavable Linkers

The acetal functionality allows for "triggered release" mechanisms. In drug delivery or fragrance encapsulation, the hydrophobic octyl chain aids in formulation compatibility, while the acetal bond cleaves in the acidic microenvironment (e.g., endosomes or skin surface), releasing the active aldehyde (octanal) and alcohol.

Safety & Handling Protocol

Critical Hazard: Peroxide Formation Like all allyl ethers, this compound can form explosive peroxides.

- **Storage:** Store under an inert atmosphere (Nitrogen or Argon) in amber glass.
- **Testing:** Test for peroxides using KI/Starch strips before distillation or heating.
- **Inhibitors:** Commercial samples may require stabilization with BHT (Butylated hydroxytoluene).

Handling:

- Use standard PPE (gloves, goggles).
- Perform synthesis in a fume hood to manage allyl alcohol vapors (toxic/lachrymator).

References

- BuyersGuideChem. 1,1-bis-(Allyloxy)octane CAS 71617-17-9 Properties and Suppliers. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology (NIST). Octane, 1,1-bis(octyloxy)- (Related Acetal Structure & Data). NIST Chemistry WebBook, SRD 69.[4][5] Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. buyersguidechem.com](https://www.buyersguidechem.com) [[buyersguidechem.com](https://www.buyersguidechem.com)]
- [2. BJOC - Synthesis of bis\(3-\[\[2-\(allyloxy\)ethoxy\]methyl\]-2,4,6-trimethylbenzoyl\) \(phenyl\)phosphine oxide – a tailor-made photoinitiator for dental adhesives](#) [beilstein-journals.org]
- [3. Isoamyl Phthalate](https://www.drugfuture.com) [[drugfuture.com](https://www.drugfuture.com)]
- [4. Octane, 1,1'-oxybis-](https://webbook.nist.gov) [webbook.nist.gov]
- [5. Octane, 1,1'-oxybis-](https://webbook.nist.gov) [webbook.nist.gov]
- To cite this document: BenchChem. [1,1-Bis(allyloxy)octane: Structural Analysis and Technical Specifications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12650064/docs#1-1-bis-allyloxy-octane-structural-analysis-and-technical-specifications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check